

Linarin nuclear magnetic resonance NMR spectra

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Linarin

CAS No.: 480-36-4

Cat. No.: S533195

[Get Quote](#)

Linarin NMR Spectrum Details

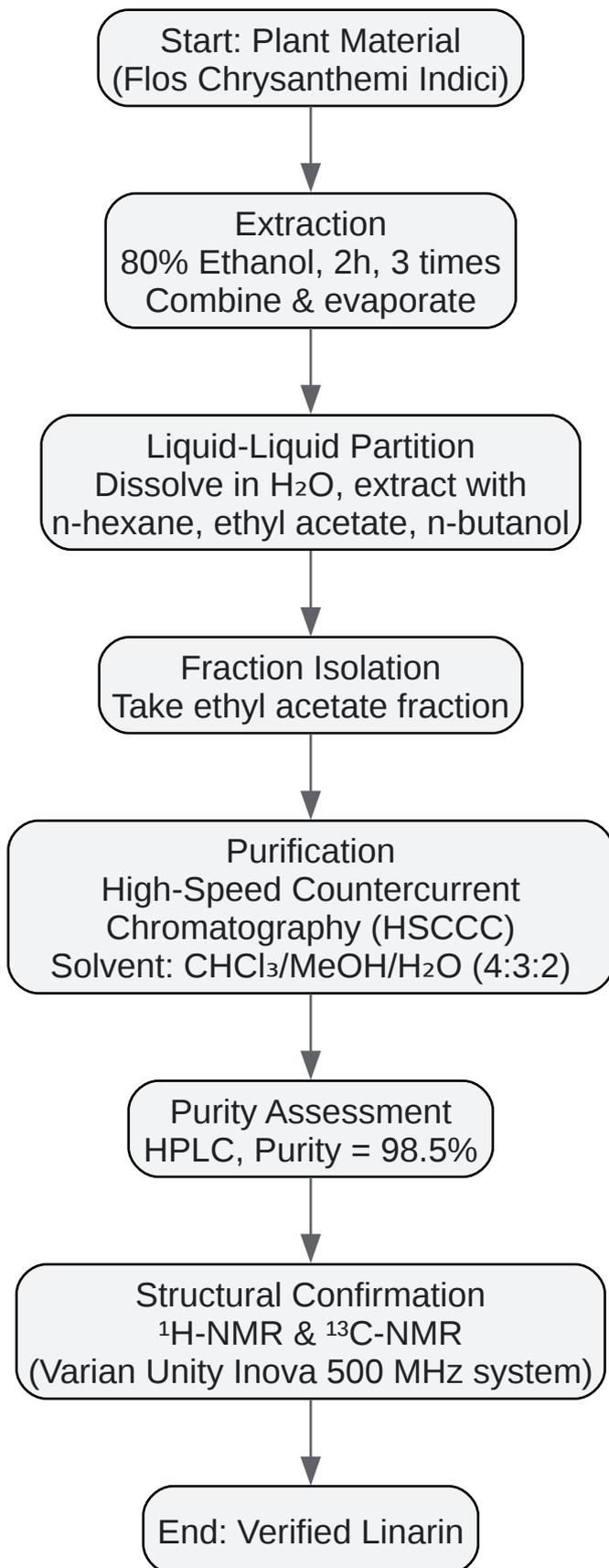
The table below summarizes the key experimental parameters for a predicted ^{13}C NMR spectrum of **Linarin** (HMDB ID: HMDB0254097) [1].

Spectrum Parameter	Details
HMDB ID	HMDB0254097 [1] [2]
Compound Name	Linarin [1]
Spectrum Type	^{13}C NMR Spectrum (1D, predicted) [1]
Nucleus	^{13}C [1]
Frequency	200 MHz [1]
Solvent	D_2O [1]
Data Availability	Peak List, Peak Assignments, nmrML file, JCAMP-DX file [1]

Another study from 1977 also used ^{13}C -NMR to determine the structure of an acyl-**linarin** derivative from *Valeriana wallichii*, confirming the application of this technique for structural elucidation of **Linarin**-related compounds [3].

Experimental Protocol for **Linarin** Isolation and NMR Analysis

Based on a study investigating **Linarin**'s osteogenic effects, here is a detailed methodology for the compound's isolation, purification, and structural confirmation [4].



Click to download full resolution via product page

*Experimental workflow for the isolation, purification, and structural identification of **Linarin** from plant material [4].*

- **Plant Material and Extraction:** The flower of *Chrysanthemum indicum* L. (Flos Chrysanthemi Indici) was extracted three times with 80% ethanol under reflux, with each extraction lasting 2 hours. The combined extracts were filtered and concentrated under reduced pressure at 55°C [4].
- **Fractionation:** The crude ethanol extract was dissolved in purified water and then successively partitioned with *n*-hexane, ethyl acetate, and *n*-butanol [4].
- **Purification:** The ethyl acetate fraction was subjected to High-Speed Countercurrent Chromatography (HSCCC) using a two-phase solvent system of chloroform/methanol/water (4:3:2, v/v/v) to isolate **Linarin** [4].
- **Purity and Structure Verification:** The purity of the isolated **Linarin** (98.5%) was determined by High-Performance Liquid Chromatography (HPLC). The structure was confirmed by analyzing proton (¹H) and carbon-13 (¹³C) nuclear magnetic resonance spectra, recorded on a Varian Unity Inova 500 MHz NMR system [4].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. ¹³C NMR Spectrum (1D, 200 MHz, D₂O, predicted ... [hmdb.ca]
2. Showing metabocard for Linarin (HMDB0254097) [hmdb.ca]
3. A ¹³C-NMR study of the structure of an acyl-linarin from ... [sciencedirect.com]
4. promotes osteogenic differentiation by activating the... Linarin [spandidos-publications.com]

To cite this document: Smolecule. [Linarin nuclear magnetic resonance NMR spectra]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b533195#linarin-nuclear-magnetic-resonance-nmr-spectra>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com